

# 3-Amino-2-oxazolidinone CAS number and synonyms

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## Compound of Interest

Compound Name: 3-Amino-2-oxazolidinone

Cat. No.: B196048

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## An In-depth Technical Guide to 3-Amino-2-oxazolidinone

For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of **3-Amino-2-oxazolidinone**, including its chemical identity, properties, and relevance in the pharmaceutical sciences.

## Chemical Identification and Synonyms

**3-Amino-2-oxazolidinone** is a heterocyclic organic compound. Its unambiguous identification is crucial for research and regulatory purposes.

Identifier	Value
CAS Number	80-65-9[1][2][3]
Molecular Formula	C <sub>3</sub> H <sub>6</sub> N <sub>2</sub> O <sub>2</sub> [1][3]
IUPAC Name	3-amino-1,3-oxazolidin-2-one[4]

The compound is also known by several synonyms, which are frequently encountered in literature and chemical databases.

Synonym	Reference
AOZ	[1][3]
3-Amino-2-oxazolidone	[2][4]
3-Amino-1,3-oxazolidin-2-one	[2][4]
NSC 111187	
NSC 196570	
NSC 38250	

## Physicochemical Properties

The physical and chemical properties of **3-Amino-2-oxazolidinone** are summarized below.

Property	Value
Molecular Weight	102.09 g/mol [1][3]
Appearance	White Solid[5]
Melting Point	59-62°C[5]
Purity	≥97%[1]

## Role in Drug Development and Research

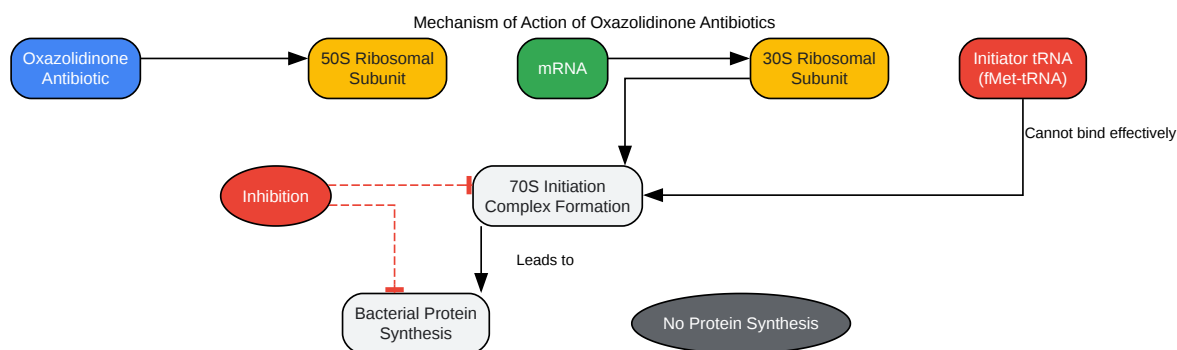
**3-Amino-2-oxazolidinone** (AOZ) is primarily known as the principal metabolite of the nitrofurantoin antibiotic, furazolidone.[1][6] Consequently, the detection of AOZ in animal-derived food products is used as a marker for the illegal use of furazolidone.[7]

While AOZ itself is not a therapeutic agent, the broader class of oxazolidinones represents a significant group of synthetic antibiotics.[8][9] These antibiotics are particularly effective against multi-drug resistant Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA) and vancomycin-resistant enterococci (VRE).[8][10] The first clinically approved oxazolidinone was Linezolid.[9]

The mechanism of action of oxazolidinone antibiotics is distinct from other protein synthesis inhibitors, which contributes to their effectiveness against resistant strains.[8][11] They work by inhibiting the initiation of bacterial protein synthesis.[12][13]

## Mechanism of Action: Oxazolidinone Antibiotics

Oxazolidinones exert their antibacterial effect by binding to the 50S ribosomal subunit, preventing the formation of the initiation complex necessary for protein synthesis.[8][9][12] This unique mechanism of action is illustrated in the signaling pathway diagram below.



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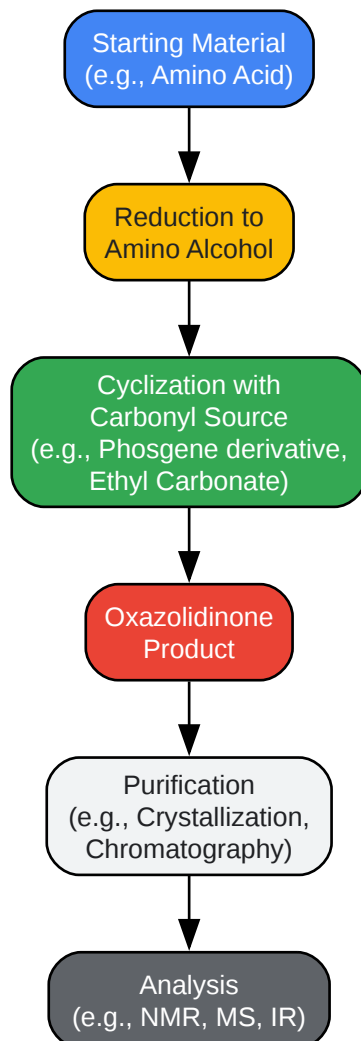
Caption: Mechanism of oxazolidinone antibiotic action.

## Experimental Protocols

### Synthesis of the Oxazolidinone Ring

A general approach to synthesizing the core oxazolidinone ring involves the cyclization of a  $\beta$ -amino alcohol. Several methods have been reported in the literature.[14][15] A conceptual workflow for a common synthesis route is outlined below.

## Conceptual Workflow for Oxazolidinone Synthesis



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Caption: Conceptual workflow for oxazolidinone synthesis.

## Analytical Method: High-Performance Liquid Chromatography (HPLC)

The analysis of **3-Amino-2-oxazolidinone** can be achieved using reverse-phase HPLC.[16]

- Objective: To separate and quantify **3-Amino-2-oxazolidinone** in a sample matrix.
- Instrumentation:

- HPLC system with a UV detector
- Reverse-phase C18 column
- Mobile Phase: A mixture of an organic solvent (e.g., acetonitrile) and an aqueous buffer (e.g., water with a small percentage of formic or phosphoric acid).<sup>[16]</sup>
- Procedure:
  - Prepare a standard solution of **3-Amino-2-oxazolidinone** of known concentration.
  - Prepare the sample solution, performing necessary extraction and clean-up steps if analyzing from a complex matrix.
  - Set up the HPLC system with the appropriate column and mobile phase.
  - Inject the standard solution to determine the retention time and response factor.
  - Inject the sample solution.
  - Identify the peak corresponding to **3-Amino-2-oxazolidinone** based on the retention time.
  - Quantify the amount of **3-Amino-2-oxazolidinone** in the sample by comparing its peak area to that of the standard.

## Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and confirmation of **3-Amino-2-oxazolidinone**.

Spectroscopic Technique	Key Findings
$^1\text{H}$ NMR	Provides information on the proton environment in the molecule.[4]
$^{13}\text{C}$ NMR	Shows the number and types of carbon atoms present.[4]
Mass Spectrometry (MS)	Determines the molecular weight and fragmentation pattern.[4]
Infrared (IR) Spectroscopy	Identifies the functional groups present, such as the carbonyl group of the oxazolidinone ring.[4]

This guide provides a foundational understanding of **3-Amino-2-oxazolidinone** for professionals in the fields of chemical research and drug development. For more detailed information, consulting the cited literature is recommended.

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